

natural occurrence and isolation of 5,6-Dihydroxy-1H-indole-2-carboxylic acid

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Compound of Interest

Compound Name: 5,6-Dihydroxy-1H-indole-2-carboxylic acid

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An In-depth Technical Guide to the Natural Occurrence and Analysis of **5,6-Dihydroxy-1H-indole-2-carboxylic acid** (DHICA)

For Researchers, Scientists, and Drug Development Professionals

Introduction

5,6-Dihydroxy-1H-indole-2-carboxylic acid (DHICA) is a crucial intermediate in the biosynthesis of eumelanin, the dark pigment responsible for coloration in human skin, hair, and eyes. It is not typically found in significant quantities as a free monomer in tissues. Instead, it is oxidatively polymerized and incorporated into the complex structure of eumelanin. This guide provides a comprehensive overview of the natural occurrence of DHICA as a key unit within the eumelanin polymer and details the established methods for its analysis, which involve the isolation of melanin followed by chemical degradation.

Natural Occurrence of 5,6-Dihydroxy-1H-indole-2-carboxylic acid

DHICA is a dihydroxyindole that serves as a primary building block of eumelanin, alongside 5,6-dihydroxyindole (DHI). It is formed from the enzymatic tautomerization of dopachrome, a downstream product of L-DOPA in the melanogenesis pathway. The enzyme responsible for this conversion is dopachrome tautomerase (DCT), also known as tyrosinase-related protein 2

(TYRP2).[1][2] The ratio of DHICA to DHI within the eumelanin polymer is a significant factor in determining the properties of the melanin, including its color and antioxidant capacity.

The natural abundance of DHICA is therefore understood in the context of its proportion within the eumelanin polymer in various biological sources. Quantitative analysis has revealed varying DHICA content depending on the species and tissue type.

Data Presentation: Proportion of DHICA-derived Units in Eumelanin

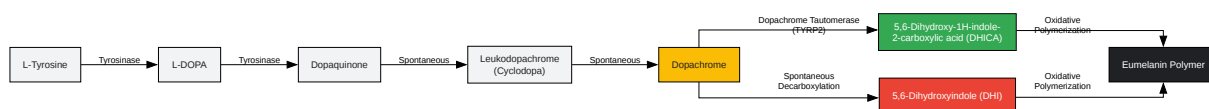
The following table summarizes the estimated proportion of DHICA-derived units in eumelanin from various natural sources. This data is primarily obtained through chemical degradation of isolated melanin followed by analysis of specific degradation products.

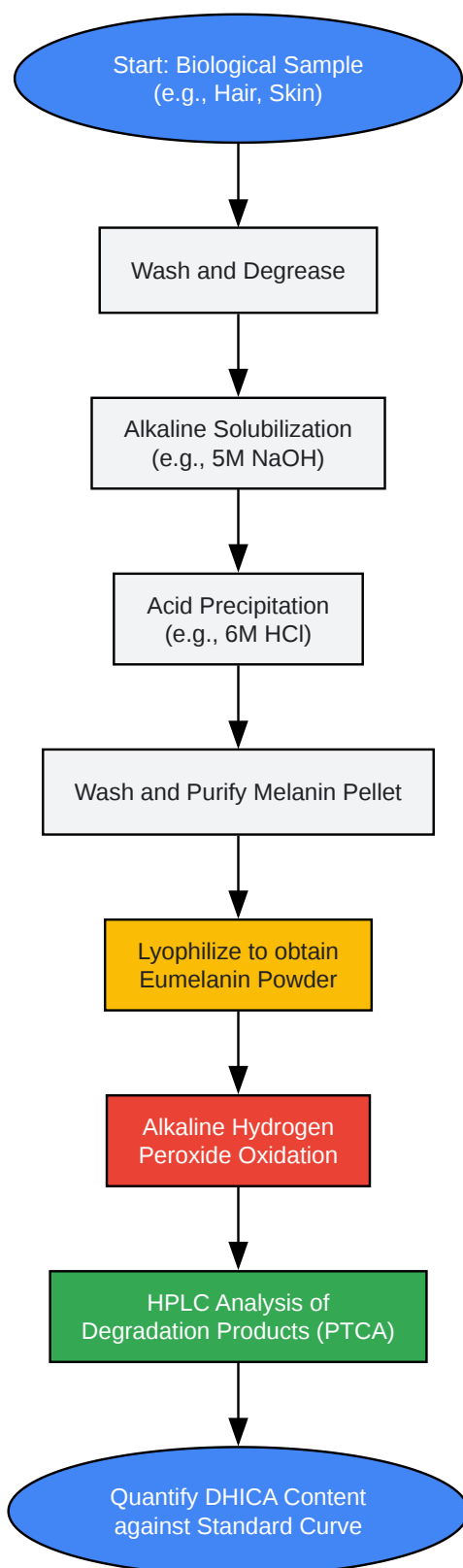
Biological Source	Organism	Percentage of DHICA-derived Units in Eumelanin	Reference
Hair	Human (Caucasian)	19.2% - 41.8%	[3]
Hair	Human (Oriental)	19.2% - 41.8%	[3]
Hair	Mouse	58.8% - 98.3%	[3]
Hair	Hamster	58.8% - 98.3%	[3]
Melanoma Cells	Mouse	High Proportion	[3]
Skin	Human	~41%	[4][5]
Eye (Tapetum Lucidum)	Sea Catfish (Arius felis)	Predominantly DHICA oligomers	[6][7]
Sepia Melanin	Cuttlefish (Sepia officinalis)	~75%	[8]

Signaling Pathway: Eumelanin Biosynthesis

The formation of DHICA is an integral step in the eumelanin biosynthesis pathway, which occurs within specialized organelles called melanosomes in melanocytes. The pathway is

initiated from the amino acid L-tyrosine.





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